

Executive Summary: The Visual Identity of 1,2-Dimethyl-3-nitrobenzene

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Compound of Interest

Compound Name: 1,2-DIMETHYL-3-NITROBENZENE

CAS No.: 25168-04-1

Cat. No.: B1679010

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1,2-Dimethyl-3-nitrobenzene is typically encountered as a yellow liquid under standard laboratory conditions.^{[1][2][3]} Its appearance can range from a pale, light yellow to a darker amber, often described as an oil.^{[1][4]} This substance's liquid state at room temperature is a direct consequence of its relatively low melting point. While generally stable, its physical characteristics are directly linked to its molecular structure, which dictates its utility and safety considerations in a laboratory setting.

Core Physical State and Coloration

Physical State: A Liquid by Default

At a standard ambient temperature of 20-25°C (68-77°F), **1,2-dimethyl-3-nitrobenzene** exists as a liquid.^{[1][2][3][5]} This is definitively supported by its melting point, which is consistently reported in the range of 7°C to 14°C (44.6°F to 48.2°F).^{[1][2][4][5][6]} Consequently, unless stored at or below refrigeration temperatures, the compound will be in its liquid form. Its consistency is often described as an oil or a clear liquid, indicating a certain viscosity.^{[1][4]}

The Chromophoric Nature: Understanding the Yellow Hue

The characteristic yellow color of **1,2-dimethyl-3-nitrobenzene** is a direct result of its molecular structure. The nitro group (-NO₂) attached to the benzene ring acts as a chromophore. This group, with its system of pi electrons, absorbs light in the blue-violet region of the visible spectrum. As a result, the complementary color, yellow, is transmitted, which is what we observe. The intensity of the color, from pale yellow to a more pronounced amber, can be influenced by the purity of the substance, with impurities potentially darkening the appearance.

Key Physicochemical Properties

A comprehensive understanding of the physical appearance is supported by quantitative data. The following table summarizes the key physical properties of **1,2-dimethyl-3-nitrobenzene**.

Property	Value	Source(s)
Physical Form	Liquid / Pale yellow oil	[1][2][3]
Color	Yellow, Light yellow to Amber	[1][2][3][4]
Odor	Odorless or Characteristic	[2][7]
Melting Point	7 - 14 °C (44.6 - 57.2 °F)	[1][2][4][5][6][7]
Boiling Point	~245 °C (~473 °F) at 760 mmHg	[1][2][4][5]
Density	~1.129 g/mL at 25 °C	[4][5]
Refractive Index	~1.543 - 1.544 at 20 °C	[1][4][5][6]
Water Solubility	Insoluble	[1][4]

Note on Odor: There is a discrepancy in reported data, with some sources listing it as odorless[2] and others as having a "characteristic" odor.[7] This suggests that any perceptible smell may be faint or dependent on the purity of the sample.

Experimental Workflow: Visual Inspection and Handling

The following protocol outlines the standard procedure for the visual and physical characterization of **1,2-dimethyl-3-nitrobenzene** in a research setting. This workflow is designed to ensure safety and data accuracy.

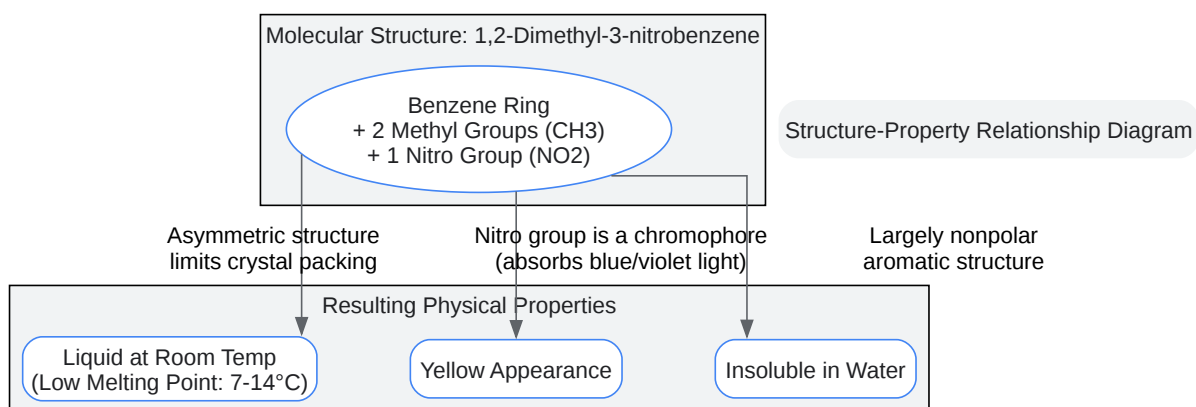
Materials and Equipment

- Sealed vial of **1,2-dimethyl-3-nitrobenzene**
- Calibrated thermometer
- White, chemically resistant background (e.g., a ceramic plate)
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Step-by-Step Protocol

- **Preparation:** Conduct all handling within a certified fume hood to mitigate inhalation risks. Ensure all PPE is correctly worn.
- **Temperature Confirmation:** Place the sealed vial in the fume hood. Use an external thermometer to verify that the ambient temperature is within the standard range (20-25°C).
- **State Verification:** Observe the vial. The substance should be a mobile liquid. If it appears solid, the ambient temperature is below its melting point.
- **Color Assessment:** Place the vial against a white background to accurately assess its color. Note the specific hue (e.g., pale straw, distinct yellow).
- **Clarity and Form:** Gently swirl the vial to observe the viscosity. Note if the liquid is clear and free of particulates or if it has an oily consistency.
- **Documentation:** Record all observations—color, physical state, clarity, and ambient temperature—in the laboratory notebook.

The relationship between the molecular structure and the resulting physical properties is visualized below.



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Structure-Property Relationship Diagram

Conclusion for the Professional

The physical appearance of **1,2-dimethyl-3-nitrobenzene** as a yellow liquid is a direct and predictable consequence of its chemical structure. The nitro group functions as a powerful chromophore, while the overall molecular arrangement results in a low melting point, rendering it liquid at typical working temperatures. For the researcher or drug development professional, this information is critical not only for identification but also for anticipating handling requirements, storage conditions, and its behavior as a solvent or reagent in experimental setups.

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